

# Phenylphosphinic Acid: A Comprehensive Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: Phenylphosphinic acid

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This technical guide provides a detailed overview of the safety and handling precautions for **phenylphosphinic acid** in a laboratory setting. Adherence to these guidelines is crucial to mitigate risks and ensure a safe working environment.

## Chemical and Physical Properties

**Phenylphosphinic acid** (PPA) is a white crystalline solid.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **Phenylphosphinic Acid**

Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>7</sub> O <sub>2</sub> P	[1]
Molecular Weight	142.09 g/mol	
CAS Number	1779-48-2	[1]
Appearance	White crystalline solid/powder	[1][2]
Melting Point	82 - 88 °C (179.6 - 190.4 °F)	[3]
Boiling Point	180 °C (356 °F) at 760 mmHg	[3]
Water Solubility	7.7 g/100 mL at 25 °C	[1][2]
pKa	2.1 at 17 °C	[1][2]
Autoignition Temperature	125 °C (257 °F)	[3][4]
Decomposition Temperature	> 200 °C	[4]
Vapor Pressure	No data available	
Flash Point	No information available	[3][4]

## Hazard Identification and Toxicological Data

**Phenylphosphinic acid** is classified as a hazardous substance with several key risks. It is harmful if swallowed, causes severe skin burns and serious eye damage, and may cause respiratory irritation.[3][5]

Table 2: Toxicological Data for **Phenylphosphinic Acid**

Hazard Classification	GHS Category	Details	Reference
Acute Oral Toxicity	Category 4	Harmful if swallowed. LD50 (Rat, oral): 1345 mg/kg.	[5]
Skin Corrosion/Irritation	Category 1C	Causes severe skin burns.	[5]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage.	[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.	[3]

## Experimental Protocols for Hazard Assessment

The hazard classifications of **phenylphosphinic acid** are determined by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to assess the toxicity of a substance when ingested.[6][7][8] The protocol involves a stepwise procedure with the use of a limited number of animals.

- **Principle:** A single dose of the substance is administered orally to a group of fasted female rats.[6] The animals are observed for signs of toxicity and mortality over a 14-day period. The outcome of the first group determines the dosage for the subsequent group, allowing for classification into a GHS toxicity category.[6][9]
- **Animal Selection:** Healthy, young adult, nulliparous, and non-pregnant female rats are typically used.[6]

- **Dose Administration:** The test substance is administered in a single dose via gavage. The volume administered should generally not exceed 1 mL/100g of body weight for aqueous solutions.[\[6\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A full necropsy is performed on all animals at the end of the observation period.

## Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Principle:** A single dose of the test substance is applied to a small area of the skin of an albino rabbit.[\[10\]](#)[\[14\]](#) The treated area is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[\[10\]](#)[\[14\]](#)
- **Procedure:** The test is typically initiated with a single animal.[\[12\]](#) 0.5 g of the solid substance is applied to the skin.[\[10\]](#) Skin reactions, such as erythema (redness) and edema (swelling), are observed and graded at specific intervals (1, 24, 48, and 72 hours) after patch removal and daily thereafter for up to 14 days.[\[10\]](#)
- **Evaluation:** The severity and reversibility of the skin reactions are assessed to determine if the substance is an irritant or corrosive.[\[10\]](#) If a corrosive effect is observed, the test is terminated immediately.[\[14\]](#)

## Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This guideline is used to determine the potential of a substance to cause eye irritation or serious eye damage.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- **Principle:** A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit; the other eye serves as a control.[\[15\]](#)[\[17\]](#)

- Procedure: The test is initiated using one animal.[16][17] The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application and daily thereafter if effects persist.[17] Lesions of the cornea, iris, and conjunctiva are scored to assess the degree of irritation.[15] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[17][19]
- Evaluation: If a corrosive or severe irritant effect is not observed, the response is confirmed using up to two additional animals.[15][17] The reversibility of ocular lesions is evaluated to classify the substance.

## Safe Handling and Personal Protective Equipment (PPE)

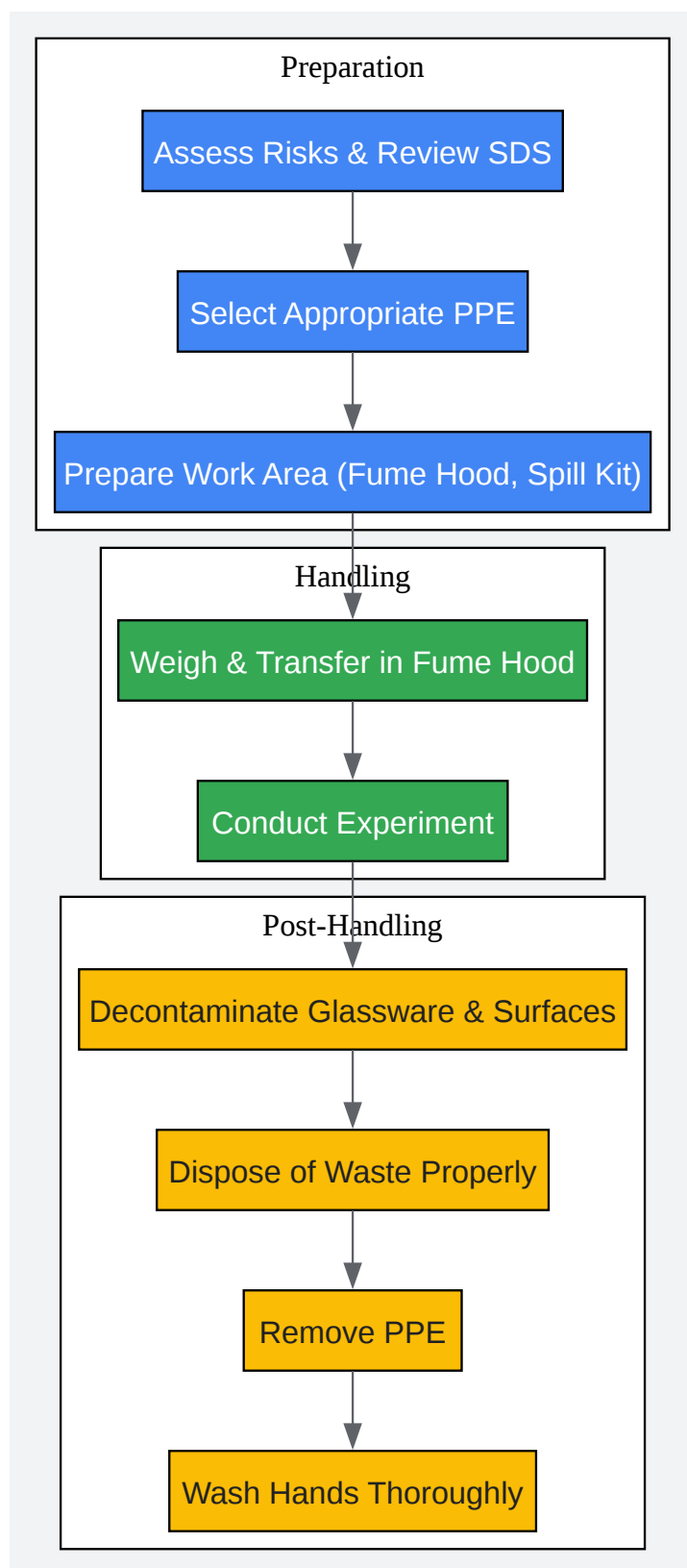
Proper handling procedures and the use of appropriate PPE are essential to minimize exposure to **phenylphosphinic acid**.

### Engineering Controls

- Work with **phenylphosphinic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder to minimize dust generation.[4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

### Personal Protective Equipment

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing should be worn to prevent skin contact.[4]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (conforming to EN 143) should be used.[4]



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Safe Handling Workflow for **Phenylphosphinic Acid**

## Storage and Incompatibility

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, designated as a corrosives area.[\[4\]](#)
- Incompatible Materials: Avoid contact with bases and strong oxidizing agents.[\[4\]](#)

## First Aid Measures

Immediate medical attention is required for all routes of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[4\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[\[4\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person.[\[4\]](#)

## Spill and Fire Procedures

### Accidental Release Measures

- Ensure adequate ventilation.
- Use personal protective equipment as required.
- Avoid dust formation.
- Sweep up and shovel the spilled material into a suitable container for disposal. Do not breathe dust.[\[4\]](#)

## Fire-Fighting Measures

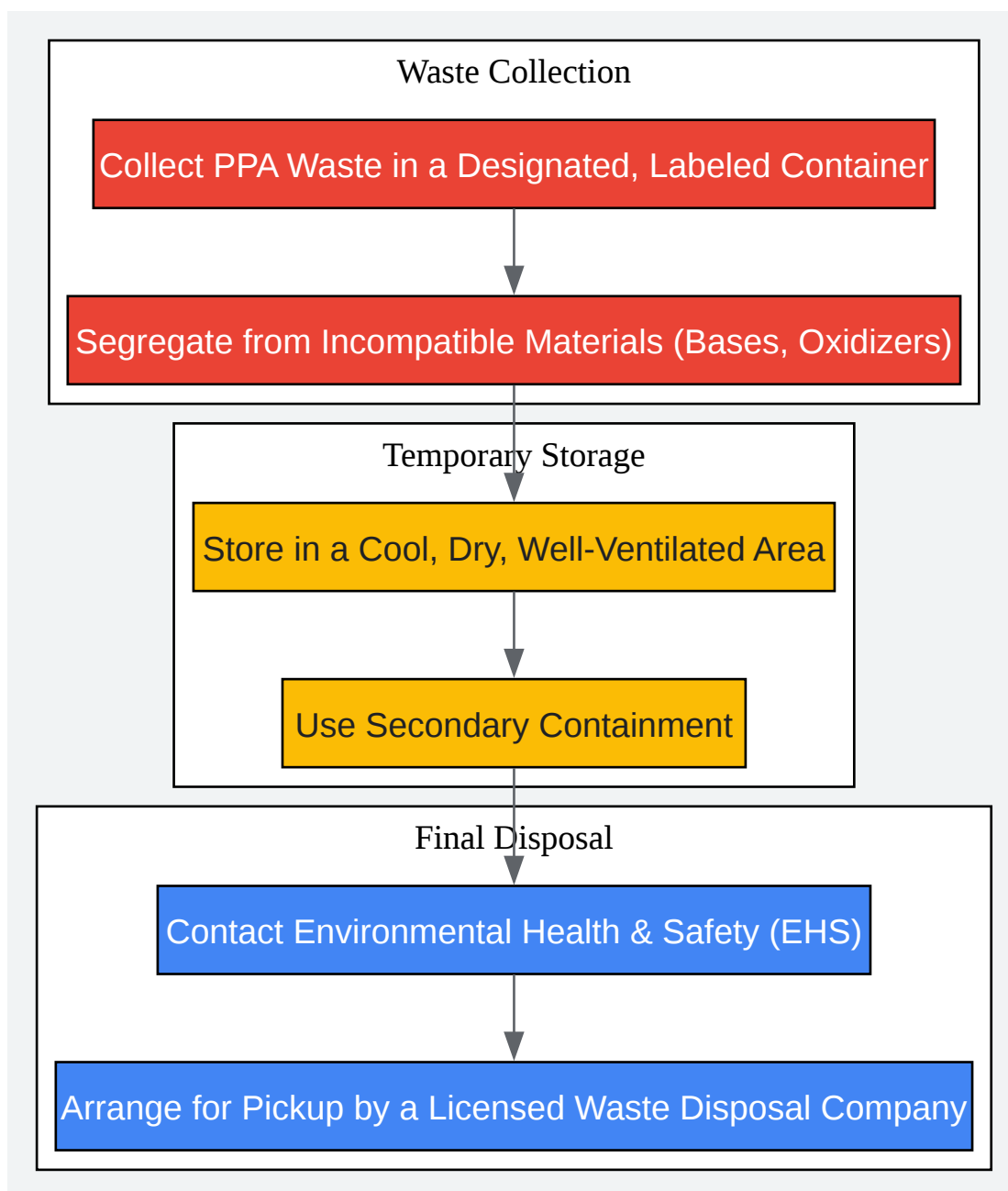
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[4]
- Specific Hazards: Fine dust dispersed in air may ignite, and dust can form an explosive mixture with air.[4]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and oxides of phosphorus may be formed.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Disposal Considerations

**Phenylphosphinic acid** waste is considered hazardous.

- Disposal must be in accordance with federal, state, and local environmental control regulations.
- Dispose of contents and container to an approved waste disposal plant.[4]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[4]





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### Phenylphosphinic Acid Waste Disposal Workflow

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